

# Comparative Analysis of Suc-AAPF-pNA Cross-Reactivity with Serine Proteases

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Suc-AAPF-pNA

Cat. No.: B158959

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For researchers and professionals in drug development, understanding the specificity of a substrate is paramount for accurate enzyme activity assessment and inhibitor screening. This guide provides a detailed comparison of the cross-reactivity of the chromogenic substrate N-Succinyl-Alanine-Alanine-Proline-Phenylalanine-p-nitroanilide (**Suc-AAPF-pNA**) with various serine proteases.

## Cross-Reactivity Profile of Suc-AAPF-pNA

**Suc-AAPF-pNA** is a widely utilized substrate for measuring chymotrypsin-like serine protease activity. The enzyme cleaves the peptide bond on the carboxyl side of the phenylalanine residue, releasing p-nitroanilide (pNA), which can be quantified spectrophotometrically by measuring the absorbance at 405-410 nm. While it is a sensitive substrate for chymotrypsin, it exhibits cross-reactivity with several other serine proteases.

The following table summarizes the known reactivity of **Suc-AAPF-pNA** with a panel of serine proteases, including available kinetic parameters. This data is crucial for interpreting results and understanding the potential for off-target activity in complex biological samples.

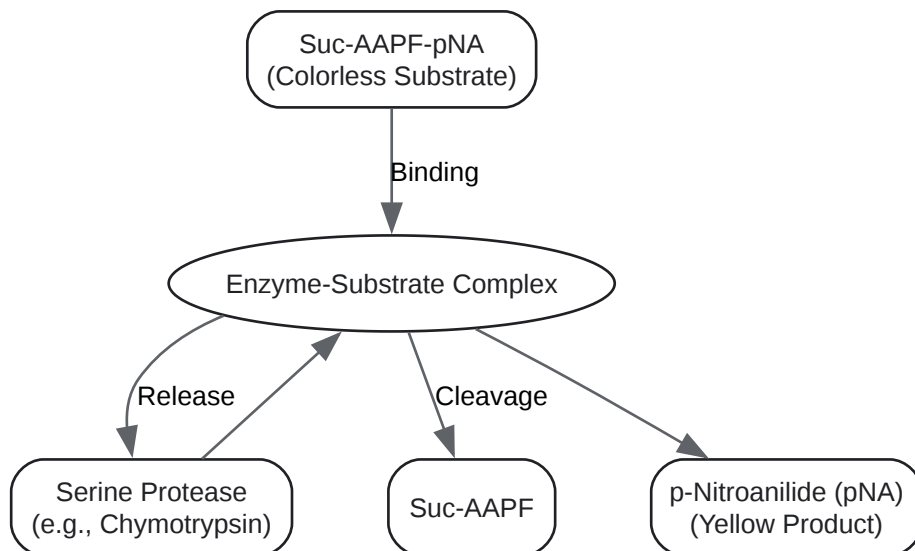
Serine Protease	Reactivity with Suc-AAPF-pNA	Michaelis Constant (Km)	Catalytic Rate Constant (kcat)	Catalytic Efficiency (kcat/Km)
$\alpha$ -Chymotrypsin	High	60 $\mu$ M[1][2][3]	98 s <sup>-1</sup> [4]	1.63 x 10 <sup>6</sup> M <sup>-1</sup> s <sup>-1</sup>
Cathepsin G	Moderate	1.7 mM[1][2][3]	-	-
Chymase	Moderate	4 mM[1][2]	-	-
Subtilisin	Reactive[1][3][5]	-	-	-
Prostate-Specific Antigen (PSA)	Reactive[5]	-	-	-
Neutrophil Elastase	None[1][3][5]	-	-	-

Note: The kinetic parameters can vary depending on the experimental conditions (e.g., pH, temperature, buffer composition). The data presented here is for comparative purposes.

## Mechanism of Action and Experimental Workflow

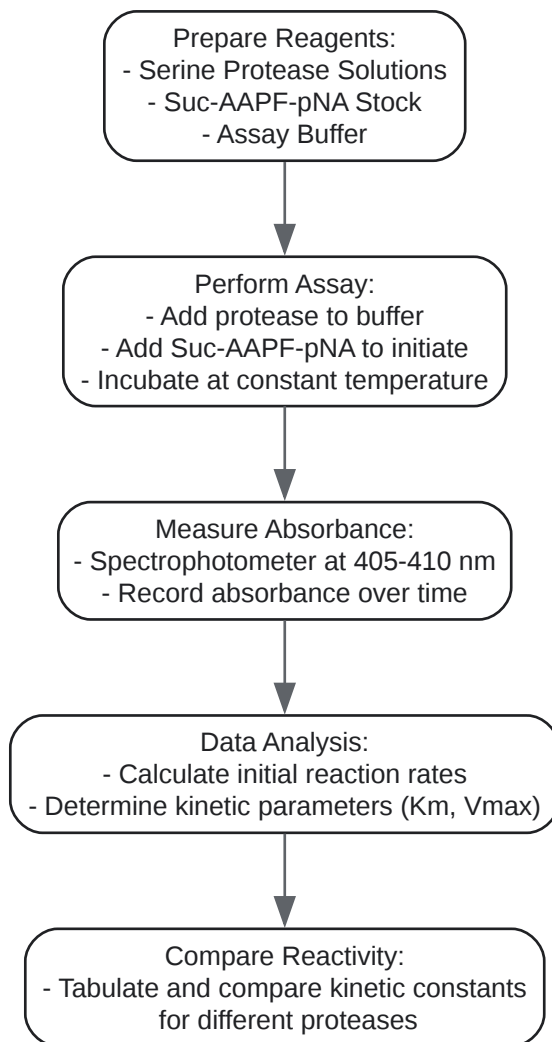
To visually represent the processes involved in utilizing **Suc-AAPF-pNA** for serine protease activity assays, the following diagrams illustrate the enzymatic cleavage mechanism and a typical experimental workflow for assessing cross-reactivity.

## Mechanism of Suc-AAPF-pNA Cleavage

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Caption: Enzymatic cleavage of **Suc-AAPF-pNA** by a serine protease.

## Experimental Workflow for Cross-Reactivity Assessment



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